

# The Advent and Evolution of Methylammonium in Photovoltaics: A Technical Guide

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### **Abstract**

The emergence of **methylammonium** lead halide perovskites has marked a revolutionary turning point in the field of photovoltaics. This technical guide provides an in-depth exploration of the discovery, historical development, and fundamental principles of **methylammonium**-based perovskite solar cells. It is intended for researchers, scientists, and professionals in materials science and solar energy development. This document details the rapid evolution of device efficiencies, outlines key experimental protocols for the fabrication of high-performance perovskite solar cells, and visually represents the critical developmental milestones and operational principles through structured data and diagrams.

## Introduction

Methylammonium lead iodide (CH<sub>3</sub>NH<sub>3</sub>Pbl<sub>3</sub> or MAPbl<sub>3</sub>) is a perovskite-structured compound that has garnered immense interest as a light-harvesting material in solar cells.[1][2] Perovskite solar cells (PSCs) have demonstrated a remarkable and unprecedented rise in power conversion efficiency (PCE), from a mere 3.8% in their initial report in 2009 to certified efficiencies exceeding 25% for single-junction devices in recent years.[3][4] This rapid advancement is attributed to the exceptional optoelectronic properties of methylammonium lead halides, including a direct and tunable bandgap, high absorption coefficient, and long charge carrier diffusion lengths.[5][6] This guide chronicles the pivotal moments in the history of methylammonium in photovoltaics, provides detailed experimental methodologies, and presents a quantitative overview of the performance evolution of these groundbreaking solar cells.



# **Discovery and Historical Development**

The journey of **methylammonium** in photovoltaics began in the late 20th century with the synthesis of the first hybrid organic-inorganic lead halide perovskites. However, their potential in solar energy conversion was not realized until much later.

# The Pioneering Work of Miyasaka et al. (2009)

In 2009, a seminal paper by Kojima, Teshima, Shirai, and Miyasaka, published in the Journal of the American Chemical Society, first reported the use of **methylammonium** lead iodide (CH<sub>3</sub>NH<sub>3</sub>PbI<sub>3</sub>) and **methylammonium** lead bromide (CH<sub>3</sub>NH<sub>3</sub>PbBr<sub>3</sub>) as visible-light sensitizers in a photoelectrochemical cell.[7][8] This marked the birth of perovskite photovoltaics. The initial devices utilized a liquid electrolyte, similar to dye-sensitized solar cells (DSSCs), and achieved a power conversion efficiency of 3.8% for CH<sub>3</sub>NH<sub>3</sub>PbI<sub>3</sub>.[7]

## The Solid-State Breakthrough (2012)

A major breakthrough occurred in 2012 when Kim et al. and Lee et al. independently reported the first solid-state perovskite solar cells.[1][9] By replacing the corrosive liquid electrolyte with a solid-state hole-transporting material (HTM), specifically spiro-OMeTAD, they fabricated devices with significantly improved stability and a remarkable PCE of 9.7%.[1] This development ignited a surge of research interest in the field and set the stage for the rapid efficiency gains that would follow.

## The Rise to Prominence and Key Innovations

Following the 2012 breakthrough, the PCE of **methylammonium**-based perovskite solar cells climbed at an unprecedented rate. Key innovations that propelled this advancement include:

- Solvent Engineering: The development of solvent engineering techniques to control the crystallization and morphology of the perovskite film, leading to more uniform and pinholefree layers.
- Compositional Engineering: The introduction of mixed halides (e.g., incorporating bromide or chloride) and mixed cations (e.g., replacing some **methylammonium** with formamidinium or cesium) to improve thermal stability and tune the bandgap.



- Interface Engineering: The optimization of the interfaces between the perovskite layer and the charge transport layers to enhance charge extraction and reduce recombination.
- Advanced Deposition Techniques: The refinement of fabrication methods, including the
  development of anti-solvent dripping in one-step deposition and the optimization of two-step
  sequential deposition, to achieve high-quality perovskite films with large grain sizes.[10][11]

The rapid evolution of device architectures, from the initial DSSC-like structure to mesoporous and then planar n-i-p and p-i-n configurations, has also been a critical factor in the performance enhancement of these solar cells.

# **Quantitative Performance Evolution**

The progress of **methylammonium** lead iodide (MAPbI<sub>3</sub>) based solar cells is best illustrated by the evolution of their key performance parameters. The following table summarizes the performance of seminal and representative MAPbI<sub>3</sub>-based devices.



Year	Lead Researc her/Gro up	Key Innovati on	Voc (V)	Jsc (mA/cm² )	FF (%)	PCE (%)	Referen ce
2009	Miyasaka , T.	First use of MAPbl3 in a liquid- junction solar cell	0.61	9.8	64	3.8	[7]
2012	Kim, H S. et al.	First solid- state PSC with spiro- OMeTAD HTM	0.888	17	62	9.7	[1][12]
2014	Momblon a, C. et al.	Dual- source thermal evaporati on for planar devices	1.07	18.8	63	12.7	[13][14]
2020	Saliba, M. et al.	In-situ solidificat ion of TiO <sub>2</sub> compact layer	Not Specified	Not Specified	Not Specified	20.43	[15][16]
2021	Zhang, L. et al.	Room- temperat ure drop-	Not Specified	Not Specified	Not Specified	18.21	[1]



		coating method					
2023	Jokar, E. et al.	lodine intercalati on- declarati on techniqu e	Not Specified	Not Specified	Not Specified	24	[17]

# **Experimental Protocols**

The fabrication of high-efficiency perovskite solar cells requires precise control over the deposition of each layer. The following are detailed protocols for the two most common solution-based methods for depositing the **methylammonium** lead iodide perovskite layer.

# One-Step Solution Deposition with Anti-Solvent Treatment

This method involves spin-coating a precursor solution containing both **methylammonium** iodide (MAI) and lead iodide (PbI<sub>2</sub>) and then introducing an anti-solvent to induce rapid crystallization.

Materials and Reagents:

- Methylammonium iodide (MAI)
- Lead (II) iodide (Pbl<sub>2</sub>)
- N,N-Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Toluene or Chlorobenzene (anti-solvent)
- Substrates with appropriate electron and hole transport layers (e.g., FTO/c-TiO<sub>2</sub>/mp-TiO<sub>2</sub> and PTAA/ITO)



#### Procedure:

- Precursor Solution Preparation:
  - Prepare a 1.35 M MAPbl<sub>3</sub> precursor solution by dissolving equimolar amounts of MAI and Pbl<sub>2</sub> in a mixed solvent of DMF and DMSO (e.g., 9:1 volume ratio).[11]
  - Stir the solution at room temperature for at least one hour to ensure complete dissolution.
- Spin-Coating:
  - Transfer the prepared substrates into a nitrogen-filled glovebox.
  - Dispense the MAPbI<sub>3</sub> precursor solution onto the substrate.
  - Spin-coat in a two-step program: a low-speed spin (e.g., 2000 rpm for 5 seconds) to spread the solution, followed by a high-speed spin (e.g., 4000 rpm for 20 seconds).[11]
- Anti-Solvent Dripping:
  - During the high-speed spin, typically around 10 seconds before the end of the program, rapidly dispense a controlled volume of an anti-solvent (e.g., 130 μL of toluene) onto the center of the spinning substrate.[11]
- Annealing:
  - Immediately transfer the substrate to a preheated hotplate.
  - Anneal at 100°C for 10-30 minutes to remove residual solvent and complete the perovskite crystallization.[11]

## **Two-Step Sequential Deposition**

This method involves the sequential deposition of PbI<sub>2</sub> followed by its conversion to MAPbI<sub>3</sub> upon reaction with a MAI solution.

Materials and Reagents:

Lead (II) iodide (Pbl<sub>2</sub>)



- N,N-Dimethylformamide (DMF)
- Methylammonium iodide (MAI)
- Isopropanol (IPA)
- Substrates with an electron transport layer (e.g., FTO/c-TiO<sub>2</sub>/mp-TiO<sub>2</sub>)

#### Procedure:

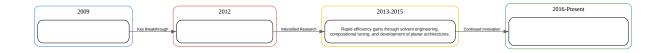
- Pbl<sub>2</sub> Deposition:
  - Prepare a 1 M solution of PbI<sub>2</sub> in DMF. Stir at an elevated temperature (e.g., 70°C) to facilitate dissolution.
  - Spin-coat the hot Pbl<sub>2</sub> solution onto the substrate (e.g., 6000 rpm for 30 seconds).[18]
  - Dry the Pbl<sub>2</sub> film on a hotplate at 70°C.[18]
- Conversion to Perovskite:
  - Prepare a solution of MAI in isopropanol (e.g., 35 mg/mL).[18]
  - Deposit the MAI solution onto the PbI<sub>2</sub>-coated substrate. This can be done either by dipping the substrate in the MAI solution for a specific duration or by spin-coating the MAI solution.
  - For spin-coating, dispense the MAI solution and spin at a moderate speed (e.g., 4000 rpm for 30 seconds).[18]
- Rinsing and Annealing:
  - Optionally, spin-coat pure isopropanol onto the film to remove any excess, unreacted MAI.
     [18]
  - Anneal the film on a hotplate at a temperature between 100°C and 150°C for 10-45 minutes to drive the conversion to the perovskite phase and improve crystallinity.



## **Visualizations**

The following diagrams, generated using the DOT language, illustrate key aspects of the discovery and function of **methylammonium** in photovoltaics.

# **Historical Timeline of Methylammonium in Photovoltaics**

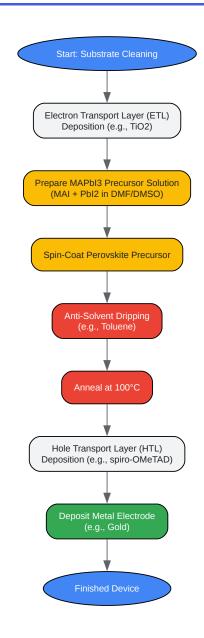


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A timeline of key milestones in **methylammonium** perovskite solar cell development.

# Experimental Workflow for One-Step Perovskite Solar Cell Fabrication



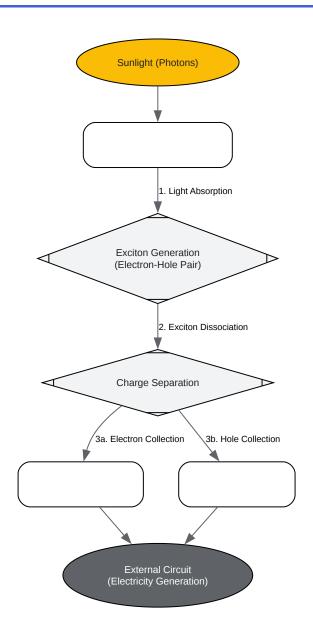


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A typical workflow for fabricating a perovskite solar cell via the one-step method.

# Working Principle of a Perovskite Solar Cell





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The fundamental steps of photovoltaic conversion in a perovskite solar cell.

## Conclusion

The discovery and development of **methylammonium** lead halide perovskites have undeniably reshaped the landscape of photovoltaic research. In a little over a decade, these materials have achieved performance levels that took other solar technologies many decades to reach. The journey from the initial 3.8% efficiency liquid-junction cell to over 25% efficient solid-state devices is a testament to the remarkable properties of these materials and the ingenuity of the scientific community. While challenges related to long-term stability and the toxicity of lead remain, the ongoing research and innovations in materials synthesis, device architecture, and



fabrication techniques continue to bring perovskite solar cells closer to commercial viability. This technical guide has provided a comprehensive overview of the history, key performance data, and detailed experimental protocols that have been central to the rapid advancement of **methylammonium**-based perovskite photovoltaics.

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